

# Sgc-aak1-1N stability and storage conditions

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## Compound of Interest

Compound Name: *Sgc-aak1-1N*

Cat. No.: *B1193591*

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## Application Notes and Protocols: SGC-AAK1-1

For Researchers, Scientists, and Drug Development Professionals

### Introduction

SGC-AAK1-1 is a potent and selective chemical probe for Adaptor-Associated Kinase 1 (AAK1) and Bone Morphogenetic Protein 2-Inducible Kinase (BMP2K).[1][2] As an ATP-competitive inhibitor, SGC-AAK1-1 is a valuable tool for investigating the cellular functions of AAK1 and BMP2K, particularly their roles in clathrin-mediated endocytosis and Wnt signaling pathways.[1][2] AAK1 has been identified as a negative regulator of Wnt signaling by promoting the internalization of the LRP6 co-receptor.[1] Inhibition of AAK1 by SGC-AAK1-1 leads to decreased phosphorylation of the  $\mu 2$  subunit of the AP2 adaptor complex (AP2M1) at threonine 156, which in turn stabilizes  $\beta$ -catenin and activates Wnt-dependent transcription.[1][3]

This document provides detailed information on the stability, storage, and handling of SGC-AAK1-1, along with protocols for key in vitro and cellular assays to probe its biological activity. A structurally related compound, **SGC-AAK1-1N**, which is inactive against AAK1, is available as a negative control for experiments.[1]

### Chemical Information

Property	Value
Chemical Name	N-(6-(3-((N,N-diethylsulfamoyl)amino)phenyl)-1H-indazol-3-yl)cyclopropanecarboxamide
Molecular Formula	C <sub>21</sub> H <sub>25</sub> N <sub>5</sub> O <sub>3</sub> S
Molecular Weight	427.52 g/mol
CAS Number	2247894-32-0
Purity	≥98% (HPLC)

## Stability and Storage

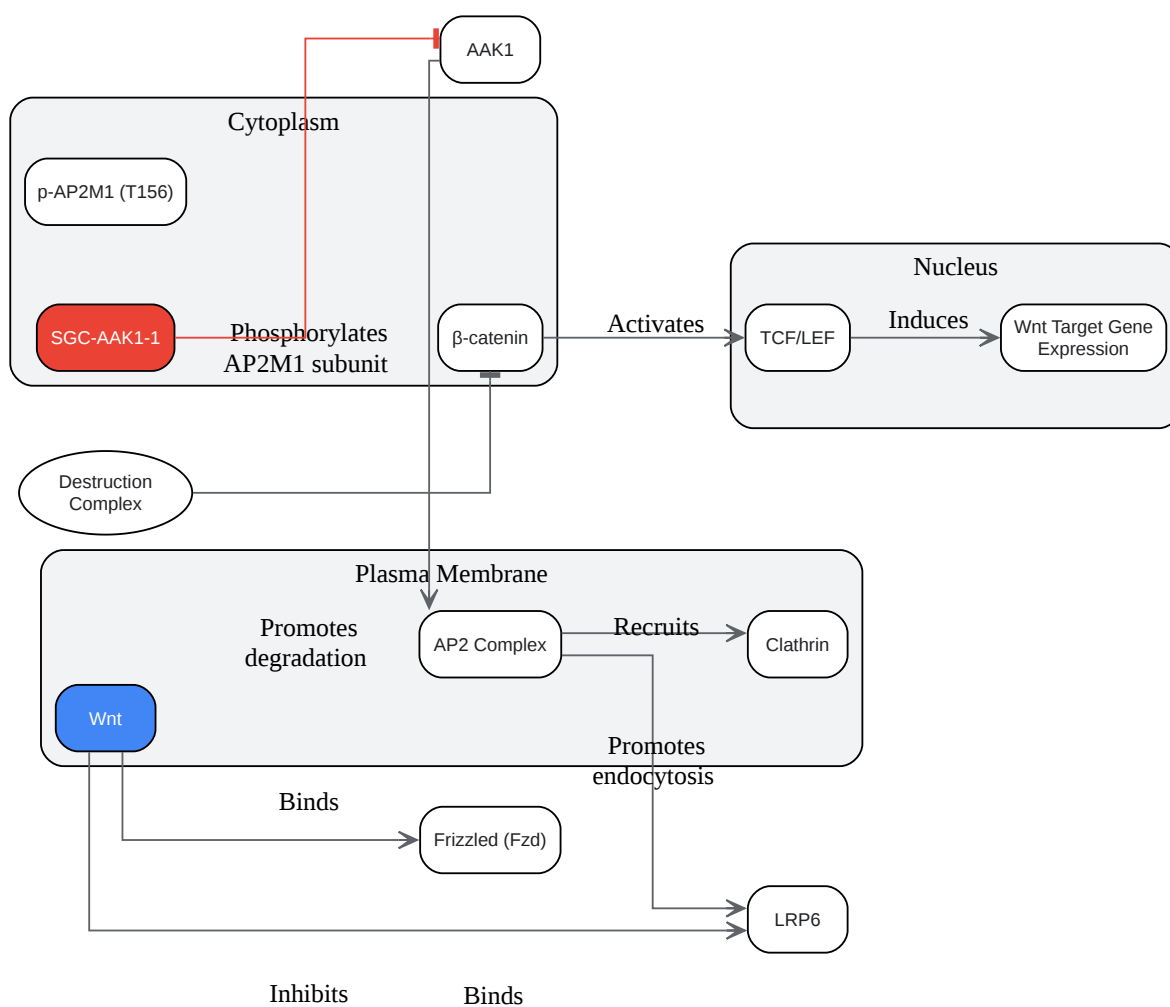
Proper storage and handling of SGC-AAK1-1 are crucial to maintain its integrity and activity. Below are the recommended storage conditions for the compound in both solid form and in solution.

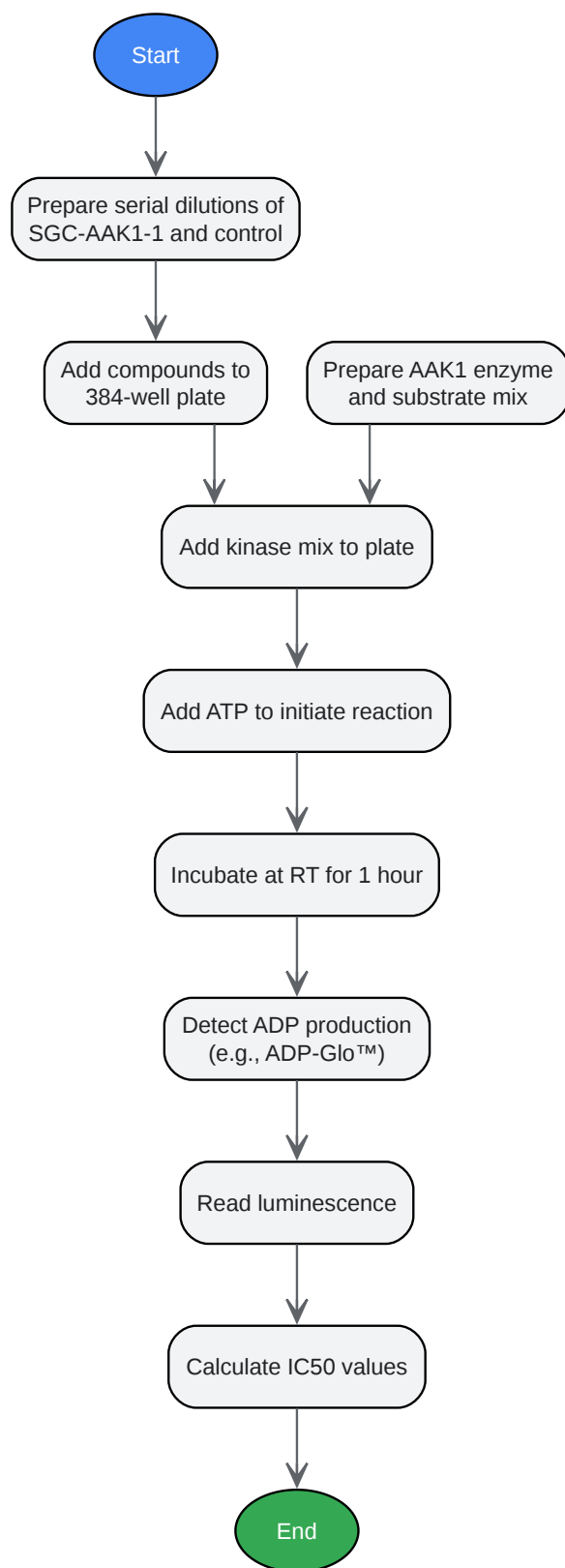
Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	2 years	Store in a dry, dark place.
4°C	2 years	For shorter-term storage.	
DMSO Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	
Aqueous Solution	4°C	2 weeks	Prepare fresh for best results. For in vivo experiments, it is recommended to prepare the working solution freshly on the same day.

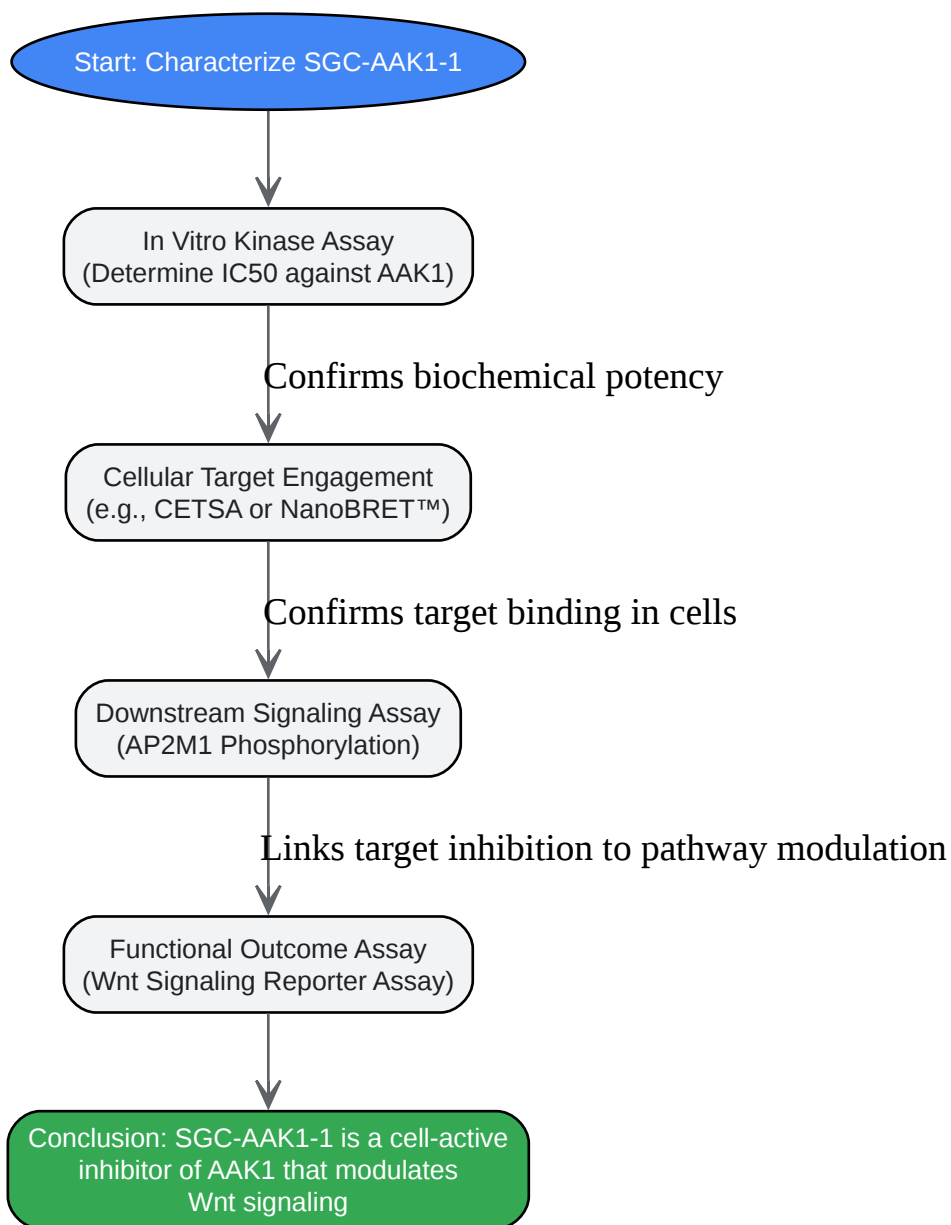
Solubility: SGC-AAK1-1 is soluble in DMSO up to 100 mM.

## Signaling Pathway

SGC-AAK1-1 modulates the Wnt signaling pathway through the inhibition of AAK1. The following diagram illustrates the proposed mechanism of action.







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## References

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